

Application Notes and Protocols for the Synthesis of Denudatine Precursors

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Compound of Interest

Compound Name: Denudatine

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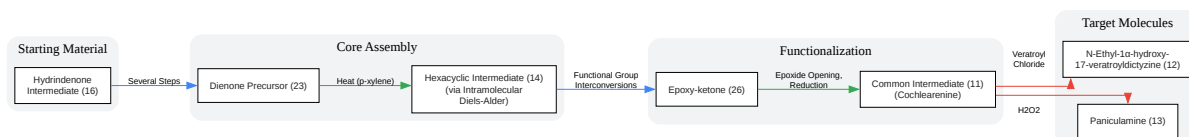
This document provides detailed application notes and experimental protocols for the synthesis of key precursors of **Denudatine**, a complex diterpenoid alkaloid. The methodologies outlined are based on the successful total syntheses of **Denudatine**-type alkaloids such as cochlearenine, N-ethyl-1 α -hydroxy-17-veratrolydictyzine, and paniculamine, as reported by Sarpong and coworkers.^{[1][2][3][4][5]} These protocols offer a unified strategy that can be adapted for the synthesis of various C18, C19, and C20 diterpenoid alkaloids.^{[1][3]}

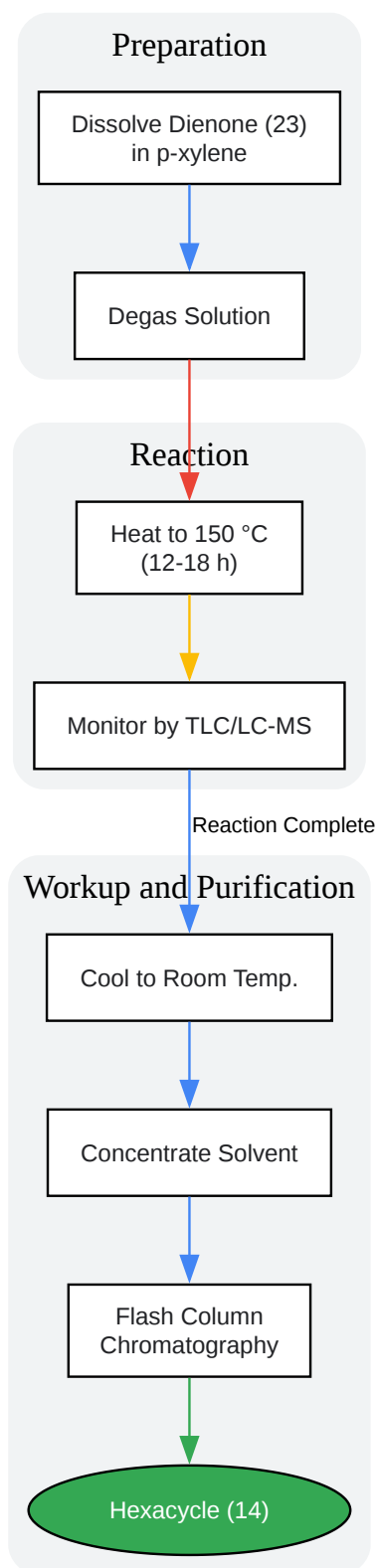
Introduction

Denudatine and its analogues are a class of diterpenoid alkaloids isolated from plants of the Aconitum, Consolidum, and Delphinium genera.^[1] These compounds exhibit a range of biological activities, including the potential modulation of sodium and potassium ion channels, making them attractive targets for drug discovery and development.^[1] The synthetic route described herein utilizes a common hydrindenone intermediate to construct the complex polycyclic core of the **Denudatine** skeleton.^[1]

Synthetic Strategy Overview

The overall synthetic strategy involves a multi-step sequence starting from a readily available hydrindenone bicycle. Key transformations include an intramolecular Diels-Alder cycloaddition to form the characteristic bridged ring system, followed by a series of functional group manipulations to install the necessary stereochemistry and appendages. The unified approach allows for the divergent synthesis of several **Denudatine**-type alkaloids from a common advanced intermediate.^{[1][3]}





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References

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- 2. Syntheses of Denudatine Diterpenoid Alkaloids: Cochlearenine, N-Ethyl-1 α -hydroxy-17-veratroldictyzine, and Paniculamine - PubMed [pubmed.ncbi.nlm.nih.gov]
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